

N-Carbamoylglutamic Acid (NCG): Technical Support Center

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Compound of Interest

Compound Name: *N*-carbamoylglutamic acid

Cat. No.: B1273972

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This guide provides researchers, scientists, and drug development professionals with solutions to common solubility issues encountered when working with **N-carbamoylglutamic acid** (NCG).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **N**-carbamoylglutamic acid (NCG) is not dissolving in cold water. Is this expected?

A1: Yes, this is expected behavior. NCG, also known as Carglumic Acid, is described as being only slightly soluble in cold water but soluble in boiling water[1][2]. For most laboratory purposes at room temperature, NCG will not readily dissolve in pure, neutral water.

Q2: I'm trying to prepare a solution in PBS (pH 7.2) and the solubility is very low. Why is that?

A2: The solubility of NCG in PBS at a pH of 7.2 is limited to approximately 2 mg/mL[3]. If your desired concentration exceeds this, you will encounter solubility issues. The limited solubility is due to the acidic nature of the NCG molecule.

Q3: How can I significantly increase the aqueous solubility of NCG?

A3: The most effective method to increase the aqueous solubility of NCG is to adjust the pH of the solution. NCG's water solubility increases dramatically with a rise in pH[1]. By adding a base, such as sodium hydroxide (NaOH), to deprotonate the carboxylic acid groups, you

convert NCG into its much more soluble salt form. For instance, its solubility rises from 28.2 g/L at pH 3.0 to 440.9 g/L at pH 5.0 and remains high at pH 6.0-8.0[1]. A similar approach is used for dissolving L-glutamic acid, which also has limited solubility at neutral pH but dissolves upon pH adjustment[4][5].

Q4: What is the optimal pH for dissolving NCG in an aqueous solution?

A4: The solubility of NCG is stable and very high between pH 6.0 (555.5 g/L) and pH 8.0 (553.9 g/L)[1]. For most biological experiments, adjusting the pH to a physiological range (e.g., 7.2-7.4) is recommended and will ensure complete dissolution at typical working concentrations.

Q5: Can I use organic solvents to prepare a stock solution of NCG?

A5: Yes, NCG is soluble in several organic solvents, which is a common strategy for preparing high-concentration stock solutions[3]. The most common solvents are DMSO and DMF, where solubility is approximately 30 mg/mL[3]. Ethanol can also be used, with a solubility of about 10 mg/mL[3]. These stock solutions can then be further diluted into aqueous buffers for experiments[3].

Q6: How stable are NCG solutions? How should they be stored?

A6: NCG is supplied as a stable crystalline solid that can be stored at room temperature for years[3]. However, aqueous solutions are less stable. It is recommended not to store aqueous solutions for more than one day[3]. For longer-term storage, preparing stock solutions in anhydrous organic solvents like DMSO and storing them at -20°C is a better practice[6].

Data Summary: NCG Solubility

The following table summarizes the solubility of **N-carbamoylglutamic acid** in various solvents.

Solvent	pH	Temperature	Solubility	Citation
Water	2.0	Cold	21.0 g/L (21 mg/mL)	[1]
Water	3.0	Cold	28.2 g/L (28.2 mg/mL)	[1]
Water	5.0	Cold	440.9 g/L (440.9 mg/mL)	[1]
Water	6.0 - 8.0	Cold	~555 g/L (~555 mg/mL)	[1]
Water	N/A	Boiling	Soluble	[1] [2]
PBS	7.2	N/A	~2 mg/mL	[3]
DMSO	N/A	N/A	~30 mg/mL (\geq 19 mg/mL)	[3] [6]
DMF	N/A	N/A	~30 mg/mL	[3]
Ethanol	N/A	N/A	~10 mg/mL	[3]

Experimental Protocols

Protocol 1: Preparation of an Aqueous NCG Stock Solution (e.g., 100 mg/mL at pH 7.4)

This protocol describes how to prepare an aqueous stock solution by adjusting the pH.

Materials:

- **N-carbamoylglutamic acid (solid)**
- Nuclease-free water
- 1 M Sodium Hydroxide (NaOH) solution
- Calibrated pH meter

- Stir plate and magnetic stir bar
- Sterile 0.22 μ m filter

Methodology:

- Weigh NCG: Weigh the desired amount of NCG powder. For example, for 10 mL of a 100 mg/mL solution, weigh 1.0 g of NCG.
- Add Water: Add the NCG powder to a beaker containing a magnetic stir bar and approximately 80% of the final desired volume of water (e.g., 8 mL). The powder will not dissolve and will form a suspension.
- Adjust pH: Place the beaker on a stir plate and begin stirring. Slowly add 1 M NaOH dropwise while continuously monitoring the pH with a calibrated meter.
- Dissolution: As the pH increases, the NCG will begin to dissolve. Continue adding NaOH until all the solid has dissolved and the pH reaches the target of 7.4. This process is analogous to dissolving glutamic acid, where titrating with NaOH to a neutral or slightly alkaline pH is necessary for solubilization[5].
- Adjust Final Volume: Once the NCG is fully dissolved and the pH is stable at 7.4, transfer the solution to a graduated cylinder and add water to reach the final desired volume (e.g., 10 mL).
- Sterilization: Sterilize the solution by passing it through a 0.22 μ m syringe filter.
- Storage: Use the solution fresh. It is not recommended to store aqueous solutions for more than one day[3].

Protocol 2: Preparation of an Organic NCG Stock Solution (e.g., 30 mg/mL in DMSO)

This protocol is for creating a concentrated stock solution for long-term storage.

Materials:

- **N-carbamoylglutamic acid (solid)**

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer and/or sonicator

Methodology:

- Weigh NCG: Weigh the required amount of NCG powder. For 1 mL of a 30 mg/mL stock, weigh 30 mg of NCG.
- Add Solvent: Add the NCG to a suitable vial. Add the final volume of anhydrous DMSO (e.g., 1 mL).
- Dissolution: Cap the vial tightly and vortex vigorously. Gentle warming or brief sonication can be used to aid dissolution if needed[7].
- Storage: Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles. Ensure the cap is sealed tightly as DMSO is hygroscopic.

Visualizations

Signaling Pathway & Experimental Workflows

NCG is a structural analog of NAG, activating the first enzyme of the urea cycle.

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organic -> dissolve_org; dissolve_org -> success_org; } dot

Caption: A step-by-step workflow for dissolving N-carbamoylglutamic acid.

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